

An In-depth Technical Guide to Ethyl 2-acetoxy-2-methylacetoacetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethyl 2-acetoxy-2-methylacetoacetate*

CAS No.: 25409-39-6

Cat. No.: B1594598

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the physical constants and properties of **Ethyl 2-acetoxy-2-methylacetoacetate**. The information presented herein is curated to provide not only foundational data but also insights into its practical application and handling.

Compound Identification and Structure

Ethyl 2-acetoxy-2-methylacetoacetate, with the CAS Number 25409-39-6, is a keto ester derivative. Its molecular structure consists of a central acetoacetate core, substituted with a methyl group and an acetoxy group at the alpha position. This unique arrangement of functional groups imparts specific chemical reactivity and physical properties that are of interest in various synthetic applications.

Molecular Formula: C₉H₁₄O₅ Molecular Weight: 202.20 g/mol Synonyms: Ethyl 2-acetylactate acetate

Caption: Chemical structure of **Ethyl 2-acetoxy-2-methylacetoacetate**.

Physical and Chemical Properties

The physical constants of a compound are critical for its handling, purification, and use in reactions. The properties of **Ethyl 2-acetoxy-2-methylacetoacetate** are summarized in the table below.

Property	Value	Source
Form	Liquid	
Boiling Point	80-84 °C at 1 mmHg	[1]
Density	1.079 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.428	[1]
Flash Point	104.00 °C (219.2 °F) - closed cup	
CAS Number	25409-39-6	

These properties indicate that **Ethyl 2-acetoxy-2-methylacetoacetate** is a relatively high-boiling liquid under atmospheric pressure, necessitating vacuum distillation for purification to avoid decomposition. Its density is slightly greater than water.

Handling and Storage

Proper handling and storage are paramount for maintaining the integrity of the compound and ensuring laboratory safety.

Storage: It is recommended to store **Ethyl 2-acetoxy-2-methylacetoacetate** in a cool, dry, and well-ventilated area. The storage class for this combustible liquid is 10.

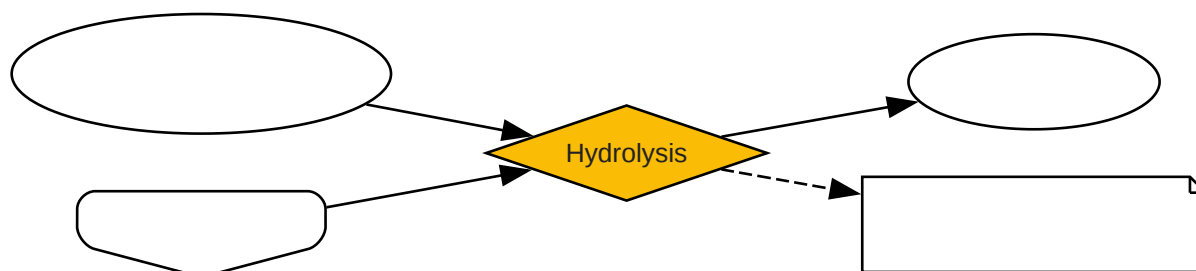
Personal Protective Equipment (PPE): When handling this compound, appropriate personal protective equipment, including eyeshields and gloves, should be worn to prevent skin and eye contact.

Synthetic Applications

Ethyl 2-acetoxy-2-methylacetoacetate serves as a versatile intermediate in organic synthesis.

Preparation of 2-Acetylactate

A notable application of this compound is in the preparation of 2-acetylactate through hydrolysis with sodium hydroxide (NaOH).[1] This reaction is significant as 2-acetylactate is a key intermediate in the biosynthesis of branched-chain amino acids.



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Caption: Workflow for the hydrolysis of **Ethyl 2-acetoxy-2-methylacetoacetate**.

Use in Microbiological Studies

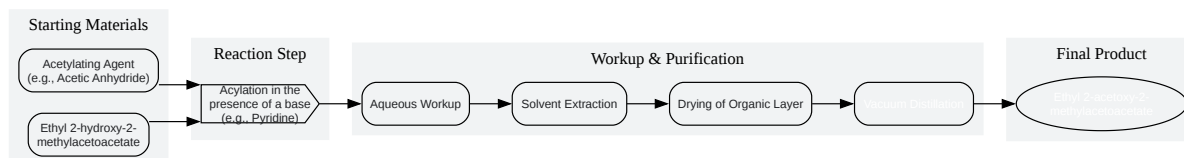
The compound has also been utilized in the isolation and characterization of novel thermophilic bacteria, such as *Geobacillus* sp., for the production of acetoin and 2,3-butanediol.[1] This highlights its utility as a substrate in microbial fermentation processes.

Experimental Protocols

This section would typically contain detailed, step-by-step methodologies for key experiments. Due to the nature of this response, a generalized protocol for its synthesis is outlined below. For specific experimental details, consulting the primary literature is recommended.

Generalized Synthesis via Acylation:

A common route to α -acetoxy- β -keto esters involves the acylation of the corresponding α -hydroxy- β -keto ester. The synthesis of **Ethyl 2-acetoxy-2-methylacetoacetate** can be envisioned to follow a similar pathway.



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Caption: Generalized workflow for the synthesis of **Ethyl 2-acetoxy-2-methylacetoacetate**.

Conclusion

Ethyl 2-acetoxy-2-methylacetoacetate is a valuable chemical entity with well-defined physical properties. Its utility in both synthetic organic chemistry and microbiological applications underscores its importance. A thorough understanding of its physical constants and handling requirements is essential for its effective and safe use in a research and development setting.

References

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Sources

- 1. ETHYL 2-ACETOXY-2-METHYLACETOACETATE | 25409-39-6 [chemicalbook.com]
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